

# Safeguarding Your Research: A Comprehensive Guide to Handling delta-Nonalactone

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## Compound of Interest

Compound Name: *delta-Nonalactone*

Cat. No.: *B1583773*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **delta-Nonalactone**, including detailed operational and disposal plans. By offering procedural, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

## Physical and Chemical Properties

Understanding the physical and chemical properties of **delta-Nonalactone** is the first step in safe handling. This data is crucial for risk assessment and for designing appropriate experimental and safety protocols.

Property	Value
CAS Number	3301-94-8[1][2]
Molecular Formula	C9H16O2[1][2]
Molecular Weight	156.22 g/mol [1][2]
Appearance	Colorless to yellow liquid[1][2]
Boiling Point	115-116 °C @ 2 mm Hg[3][4]
Flash Point	>110°C (>230°F)[1][2]
Density	0.980 - 0.986 g/mL at 25°C[1][2]
Vapor Pressure	0.02 mm Hg at 25 °C[5]
Solubility	Information not readily available, but it is immiscible with water.[5]
Stability	Stable under recommended storage conditions. [2][6]

## Hazard Identification and Personal Protective Equipment (PPE)

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **delta-Nonalactone** is not classified as a hazardous substance or mixture.[2][5][6] However, observing good industrial hygiene practices is essential.[6]

Engineering Controls:

- Ensure adequate ventilation. Good general ventilation, typically 10 air changes per hour, should be used.[6] If applicable, use process enclosures or local exhaust ventilation to maintain airborne levels below recommended exposure limits.[6]

Personal Protective Equipment (PPE):

PPE Type	Specifications
Eye/Face Protection	Wear splash-proof safety glasses or goggles.[7]
Hand Protection	Wear chemically resistant gloves, such as Nitrile rubber.[2]
Skin and Body Protection	Wear a complete suit protecting against chemicals. The resistance of the protective clothing to chemicals should be ascertained with the respective supplier.[2]
Respiratory Protection	Generally not required.[7] However, if ventilation is inadequate, wear respiratory protection.[2][8] Avoid inhaling concentrated vapors.[7]

## Operational Plan for Handling and Storage

A systematic approach to handling and storage is critical to maintaining a safe laboratory environment.

### 1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Ensure the container is properly labeled with the chemical name and any hazard warnings.

### 2. Handling:

- Avoid contact with skin and eyes.[2]
- Avoid inhalation of vapor or mist.[2]
- Handle in accordance with good industrial hygiene and safety practices.[2]
- Wash hands thoroughly after handling.[2][6]

### 3. Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[2]
- Store away from incompatible materials, such as strong oxidizing agents.[2][6]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[2]
- Recommended packaging materials include glass, plastic, aluminum, or phenolic lined steel. [6]

## Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2][9]
Skin Contact	Remove contaminated clothing. Rinse skin with cool water then wash with plenty of mild soap and warm water.[2]
Inhalation	Move the person into fresh air.[2][9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[2]

Spill and Leak Procedures:

Small Spills:

- Wipe up with absorbent material (e.g., cloth, fleece).[6]
- Clean the surface thoroughly to remove residual contamination.[6]

### Large Spills:

- Stop the flow of material if it is safe to do so.[\[6\]](#)
- Dike the spilled material.[\[6\]](#)
- Absorb with inert material such as vermiculite, dry sand, or earth and place into containers for disposal.[\[5\]](#)[\[6\]](#)
- Following product recovery, flush the area with water.[\[6\]](#)

### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)
- Special Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.[\[2\]](#)

## Disposal Plan

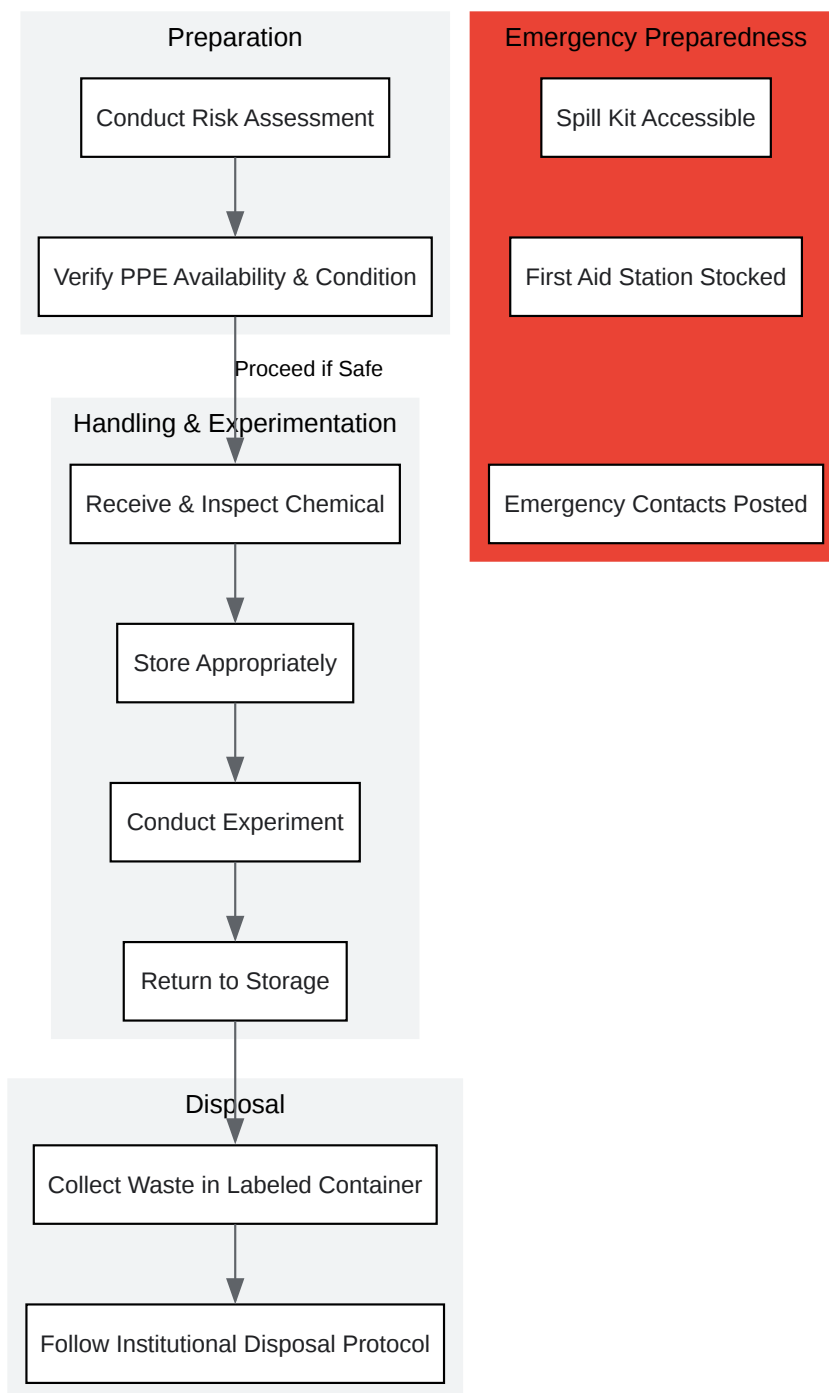
Proper disposal of **delta-Nonalactone** and its containers is essential to prevent environmental contamination.

- Dispose of waste and residues in accordance with local authority requirements.[\[6\]](#)
- Collect and reclaim or dispose of in sealed containers at a licensed waste disposal site.[\[6\]](#)
- Do not let the product enter drains.[\[2\]](#)
- Empty containers may retain some product residues and should be taken to an approved waste handling site for recycling or disposal.[\[6\]](#)

## Experimental Workflow & Safety Checkpoints

The following diagram illustrates the logical workflow for handling **delta-Nonalactone**, incorporating key safety checkpoints at each stage.

## Workflow for Handling delta-Nonalactone

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Caption: Logical workflow for the safe handling and disposal of **delta-Nonalactone**.

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